

# stability and storage conditions for 2-Formylisonicotinonitrile

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## Compound of Interest

Compound Name: **2-Formylisonicotinonitrile**

Cat. No.: **B053515**

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An In-depth Technical Guide to the Stability and Storage of **2-Formylisonicotinonitrile**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Formylisonicotinonitrile**, a bifunctional pyridine derivative, is a valuable building block in medicinal chemistry and materials science. Its unique structure, featuring both an aldehyde and a nitrile group on a pyridine scaffold, allows for a wide range of chemical transformations, making it a key intermediate in the synthesis of complex molecules, including active pharmaceutical ingredients. The integrity of this compound is paramount for the reliability and reproducibility of experimental results. This guide provides a comprehensive overview of the factors influencing the stability of **2-Formylisonicotinonitrile** and outlines best practices for its storage and handling to ensure its long-term viability.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Formylisonicotinonitrile** is provided in the table below.

Property	Value	Source(s)
CAS Number	116308-38-4	
Molecular Formula	C <sub>7</sub> H <sub>4</sub> N <sub>2</sub> O	
Molecular Weight	132.12 g/mol	<a href="#">[1]</a>
Physical Form	Solid	
Purity	Typically ≥97%	
IUPAC Name	2-formylisonicotinonitrile	

## Chemical Stability and Potential Degradation Pathways

The stability of **2-Formylisonicotinonitrile** is influenced by its functional groups: the aromatic pyridine ring, the aldehyde group, and the nitrile group. While the pyridine ring is generally stable, the aldehyde and nitrile moieties are more susceptible to degradation.[\[2\]](#)

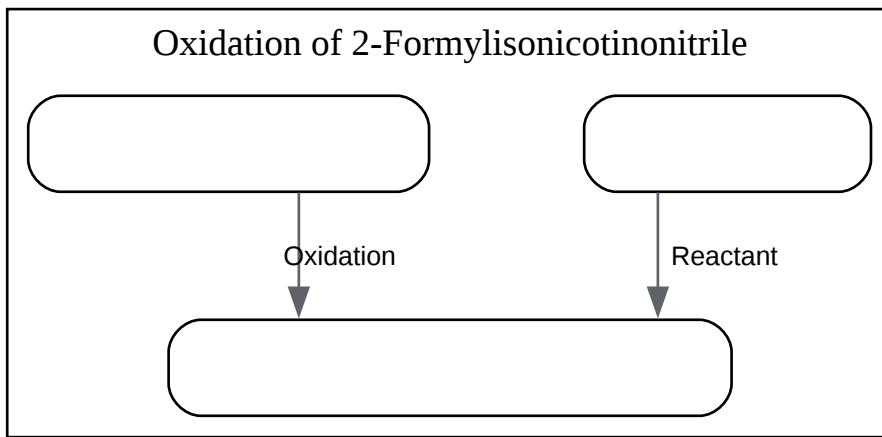
## Influence of Environmental Factors

- Temperature: Elevated temperatures can accelerate the rate of chemical degradation. While some suppliers may ship the product at ambient temperature, for long-term storage, a controlled, cooler environment is recommended to minimize the risk of degradation. Thermal decomposition of related organic molecules can occur at high temperatures, leading to the breakdown of the molecular structure.[\[3\]](#)[\[4\]](#)
- Air (Oxygen): The aldehyde group in **2-Formylisonicotinonitrile** is susceptible to oxidation, particularly in the presence of oxygen. This reaction converts the aldehyde to the corresponding carboxylic acid, 2-carboxyisonicotinonitrile, which is often an undesired impurity.
- Moisture (Hydrolysis): The nitrile group can be susceptible to hydrolysis to form an amide and subsequently a carboxylic acid. This process is typically slow but can be catalyzed by acidic or basic conditions.

- Light (Photostability): Pyridine and its derivatives can be sensitive to light.[5][6][7] Exposure to UV radiation can potentially lead to photochemical reactions and degradation of the compound.

## Potential Degradation Pathways

The primary degradation pathway of concern for **2-Formylisonicotinonitrile** is the oxidation of the aldehyde group. The following Graphviz diagram illustrates this process.



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Caption: Potential oxidation pathway of **2-Formylisonicotinonitrile**.

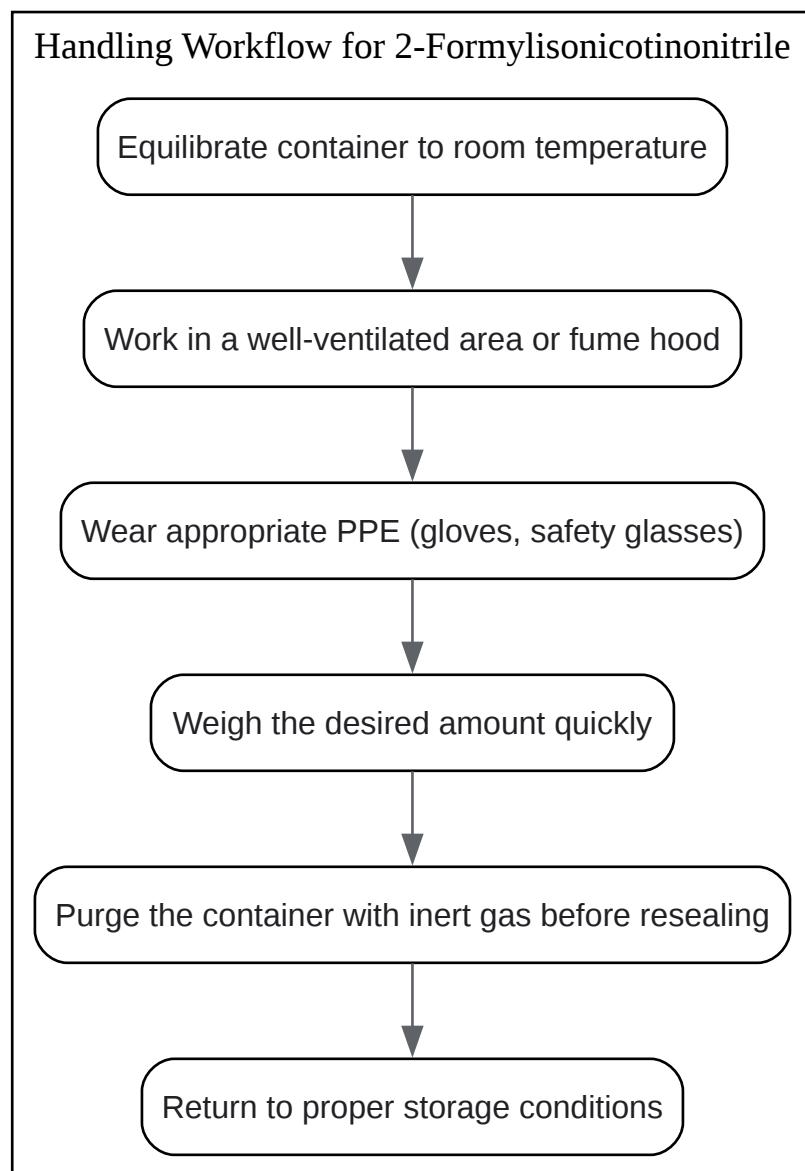
## Recommended Storage and Handling Conditions

To ensure the long-term stability and purity of **2-Formylisonicotinonitrile**, the following storage and handling conditions are recommended. The discrepancy in storage temperature recommendations from suppliers ("ambient" vs. "2-8°C") can be addressed by considering the intended duration of storage; for long-term preservation, the more stringent conditions should be followed.

Condition	Recommendation	Rationale
Temperature	Long-term: 2-8°C Short-term: Ambient	Refrigeration minimizes the rate of potential degradation reactions, such as oxidation.
Atmosphere	Inert atmosphere (e.g., Argon or Nitrogen)	An inert atmosphere prevents the oxidation of the aldehyde group by excluding oxygen.
Light	Store in a dark place (e.g., amber vial or in a light-proof container)	Protects the compound from potential photodegradation. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Moisture	Store in a tightly sealed container in a dry environment	Prevents hydrolysis of the nitrile group.

## Recommended Handling Workflow

The following diagram outlines the recommended workflow for handling **2-Formylisonicotinonitrile** in a laboratory setting.



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Caption: Recommended laboratory handling workflow.

## Protocol for Long-Term Stability Assessment

To ensure the quality of **2-Formylisonicotinonitrile** over time, particularly for sensitive applications, a periodic stability assessment is recommended.

## Objective

To determine the purity and identify any potential degradation products in a stored sample of **2-Formylisonicotinonitrile**.

## Materials

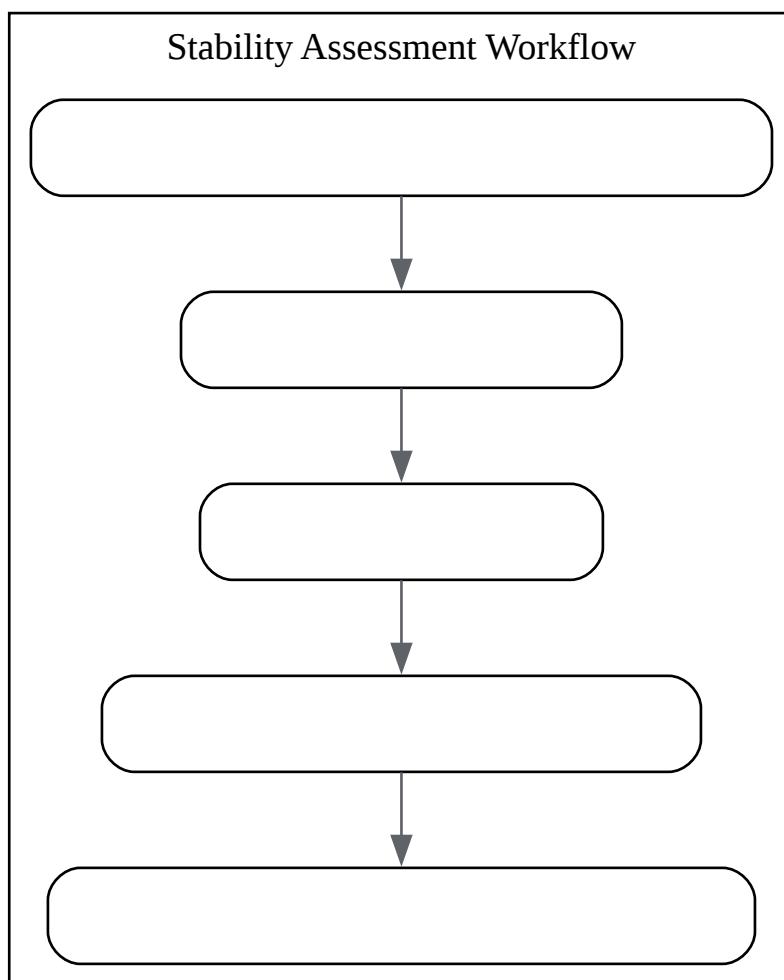
- Stored sample of **2-Formylisonicotinonitrile**
- High-purity solvent (e.g., acetonitrile or methanol)
- Analytical balance
- Volumetric flasks and pipettes
- HPLC or LC-MS system
- Reference standard of **2-Formylisonicotinonitrile** (if available)

## Methodology

- Sample Preparation:
  - Carefully prepare a stock solution of the stored **2-Formylisonicotinonitrile** in a suitable solvent at a known concentration (e.g., 1 mg/mL).
  - Prepare a series of dilutions from the stock solution to create a calibration curve if quantitative analysis is desired.
  - If a reference standard is available, prepare a corresponding set of solutions.
- Analytical Method:
  - Develop a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).
  - An LC-MS method can be particularly useful for identifying potential degradation products by their mass-to-charge ratio.<sup>[8]</sup>
- Data Analysis:

- Analyze the stored sample and compare the chromatogram to that of the reference standard or to initial analysis data of the same batch.
- Calculate the purity of the stored sample based on the peak area of the main component.
- Investigate any new peaks in the chromatogram, which may indicate the presence of degradation products.

## Workflow for Stability Assessment



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Caption: Workflow for assessing the stability of **2-Formylisonicotinonitrile**.

## Incompatible Materials

To prevent degradation and ensure safety, avoid storing or handling **2-Formylisonicotinonitrile** with the following materials:

Material Class	Examples	Rationale
Strong Oxidizing Agents	Peroxides, nitrates, permanganates	Can cause rapid and potentially hazardous oxidation of the aldehyde group.
Strong Acids	Hydrochloric acid, sulfuric acid	Can catalyze the hydrolysis of the nitrile group.
Strong Bases	Sodium hydroxide, potassium hydroxide	Can catalyze the hydrolysis of the nitrile group.

## Conclusion

The chemical integrity of **2-Formylisonicotinonitrile** is crucial for its successful application in research and development. By understanding its stability profile and adhering to the recommended storage and handling protocols, researchers can minimize degradation and ensure the reliability of their results. The primary concerns for this compound are oxidation of the aldehyde group and, to a lesser extent, hydrolysis of the nitrile group. Therefore, storage at refrigerated temperatures under an inert atmosphere and protection from light are the most effective measures to preserve its purity over the long term. Regular analytical assessment is a good laboratory practice to verify the quality of aged stock.

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